

Material safety data sheet for 1-(Bromomethyl)-2-methoxybenzene

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Compound of Interest

Compound Name: 1-(Bromomethyl)-2-methoxybenzene

Cat. No.: B1585010

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Technical Guide: 1-(Bromomethyl)-2-methoxybenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data, properties, and handling protocols for **1-(Bromomethyl)-2-methoxybenzene** (CAS No. 52289-93-7). The information is intended for use by professionals in research and development.

Chemical Identification and Properties

1-(Bromomethyl)-2-methoxybenzene, also known as 2-methoxybenzyl bromide, is a versatile synthetic intermediate utilized in various chemical syntheses.^[1] Its reactivity is primarily due to the bromomethyl group, which serves as a reactive site for nucleophilic substitution, making it a valuable alkylating agent.^[1] This compound is a key building block for introducing the 2-methoxybenzyl moiety into diverse molecular structures.^[1]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	52289-93-7[1][2][3][4][5]
Molecular Formula	C ₈ H ₉ BrO[2][4][5]
Molecular Weight	201.06 g/mol [1][2][3][5]
IUPAC Name	1-(bromomethyl)-2-methoxybenzene[5]
Synonyms	2-Methoxybenzyl bromide[3][4], o-Methoxybenzylbromide[4], 2-(Bromomethyl)anisole[4]
InChI Key	WAUNFWSVXRPCDQ-UHFFFAOYSA-N[1]

Table 2: Physical and Chemical Properties

Property	Value
Physical Form	Solid[3]
Melting Point	47-50 °C[3][4]
Boiling Point	228.4 °C at 760 mmHg[2], 118 °C at 18 mmHg[3]
Density	1.406 g/cm ³ [2]
Flash Point	90.3 °C[2]
Vapor Pressure	0.111 mmHg at 25°C[2]
Storage Temperature	-20°C

Safety and Hazard Information

1-(Bromomethyl)-2-methoxybenzene is classified as a corrosive substance that can cause severe skin burns and eye damage.[3][4][5] Appropriate personal protective equipment and handling procedures must be followed to ensure safety.

Table 3: GHS Hazard Classification

Hazard Class	Category
Skin Corrosion/Irritation	1B[5]
Serious Eye Damage/Eye Irritation	1

Table 4: GHS Pictograms, Signal Word, and Hazard Statements

Pictogram	Signal Word	Hazard Statement
GHS05 (Corrosion)	Danger	H314: Causes severe skin burns and eye damage.[3][4] [5]

Table 5: GHS Precautionary Statements

Code	Statement
P260	Do not breathe dust/fume/gas/mist/vapours/spray.[3][6]
P264	Wash skin thoroughly after handling.[6]
P271	Use only outdoors or in a well-ventilated area.[3][6]
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.[3][6]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[6]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[7]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
P310	Immediately call a POISON CENTER/doctor.[7]
P363	Wash contaminated clothing before reuse.[7]
P405	Store locked up.[8]
P501	Dispose of contents/container to an approved waste disposal plant.[8]

Experimental Protocols: Handling, Storage, and First Aid

The following protocols are derived from standard safety data sheets and should be strictly adhered to when working with **1-(Bromomethyl)-2-methoxybenzene**.

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[8]
Ensure that eyewash stations and safety showers are readily accessible.[9]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[6]
 - Skin Protection: Wear chemical-resistant gloves and protective clothing to prevent skin contact.[10]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator.[8]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[10] Do not breathe dust.[8]
Wash hands thoroughly after handling and before eating, drinking, or smoking.[6]

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[8][10]
The recommended storage temperature is -20°C.
- Incompatible Materials: Keep away from strong oxidizing agents, strong bases, acids, alcohols, and amines.[6][8]

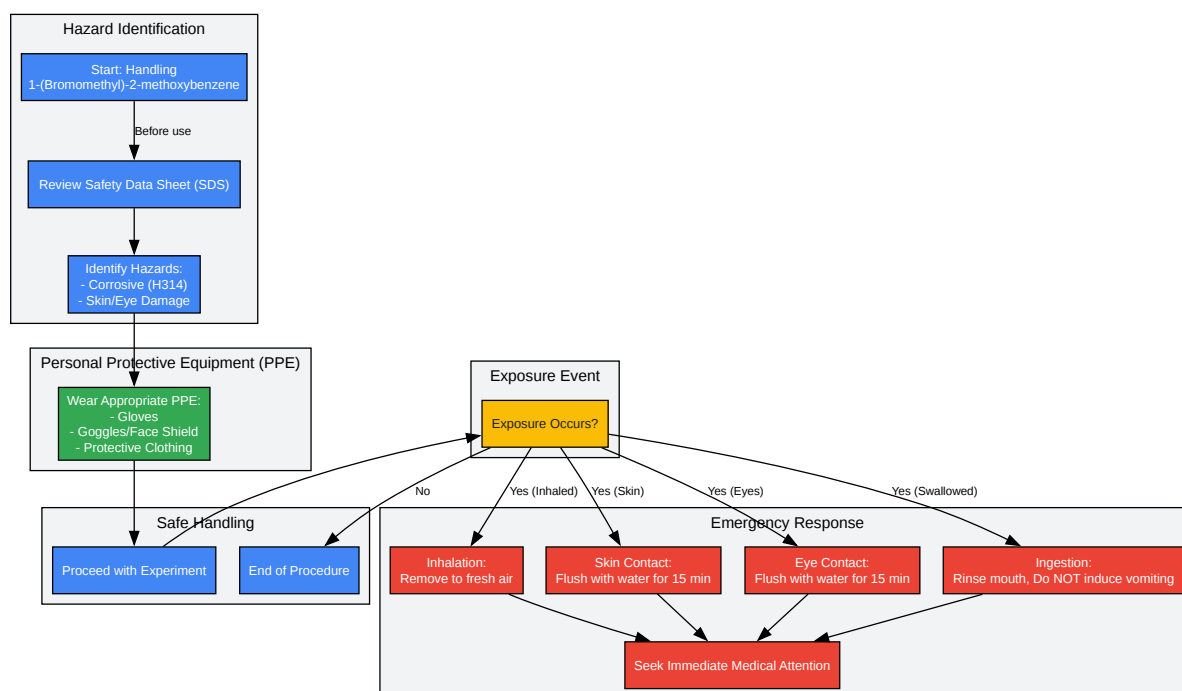
First Aid Measures

- Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing.[8] Seek immediate medical attention.[8]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[8] Seek immediate medical attention.[8]
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[8] Seek immediate medical attention.[8]

- Ingestion: Do NOT induce vomiting.[10] Rinse mouth with water and seek immediate medical attention.[8][10]

Hazard Identification and Response Workflow

The following diagram illustrates a logical workflow for identifying and responding to hazards associated with **1-(Bromomethyl)-2-methoxybenzene**.



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Caption: Hazard identification and emergency response workflow.

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